

# 1-(3-Methoxypyridin-2-yl)ethanone CAS number and properties

Author: BenchChem Technical Support Team. Date: January 2026

## Compound of Interest

Compound Name: 1-(3-Methoxypyridin-2-yl)ethanone

Cat. No.: B1321859

[Get Quote](#)

## Technical Guide: 1-(3-Methoxypyridin-2-yl)ethanone

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**1-(3-Methoxypyridin-2-yl)ethanone** is a substituted pyridine derivative that serves as a valuable building block in organic synthesis and medicinal chemistry. Its structural features, including the pyridine core, a methoxy group, and a ketone functional group, make it a versatile precursor for the synthesis of more complex molecules. Pyridine and its derivatives are common motifs in a wide array of biologically active compounds, highlighting the importance of intermediates like **1-(3-Methoxypyridin-2-yl)ethanone** in the discovery of novel therapeutics. This guide provides a comprehensive overview of its properties, a detailed synthesis protocol, and its role in the broader context of drug discovery workflows.

## Core Properties and Data

The key chemical and physical properties of **1-(3-Methoxypyridin-2-yl)ethanone** are summarized below. These data are essential for its handling, characterization, and application in synthetic chemistry.

Property	Value	Reference(s)
CAS Number	379227-03-9	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	151.16 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	1-(3-methoxy-2-pyridinyl)ethanone	
Synonyms	2-acetyl-3-methoxypyridine, 1-(3-methoxypyridin-2-yl)ethanone	<a href="#">[2]</a>
Appearance	Colorless to off-white solid-liquid mixture	<a href="#">[3]</a>
Boiling Point	238.8 ± 20.0 °C (Predicted)	<a href="#">[3]</a>
Density	1.093 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[3]</a>
Acidity (pKa)	2.47 ± 0.10 (Predicted)	<a href="#">[3]</a>
Storage Conditions	Inert atmosphere, Room Temperature	<a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols

### Synthesis of 1-(3-Methoxypyridin-2-yl)ethanone

A common and effective method for the synthesis of **1-(3-Methoxypyridin-2-yl)ethanone** involves the Grignard reaction of a cyanopyridine derivative with a methylmagnesium halide. The following protocol is based on established literature procedures.[\[3\]](#)

#### Materials:

- 2-Cyano-3-methoxypyridine
- Methylmagnesium iodide (3 M solution in THF)
- Anhydrous Tetrahydrofuran (THF)

- 2 N Hydrochloric acid (HCl)
- Ethyl acetate
- Hexane
- Anhydrous sodium sulfate
- Deionized water
- Nitrogen gas supply
- Standard glassware for inert atmosphere reactions (three-neck flask, dropping funnel, condenser)
- Magnetic stirrer and heating mantle
- Silica gel for column chromatography

#### Procedure:

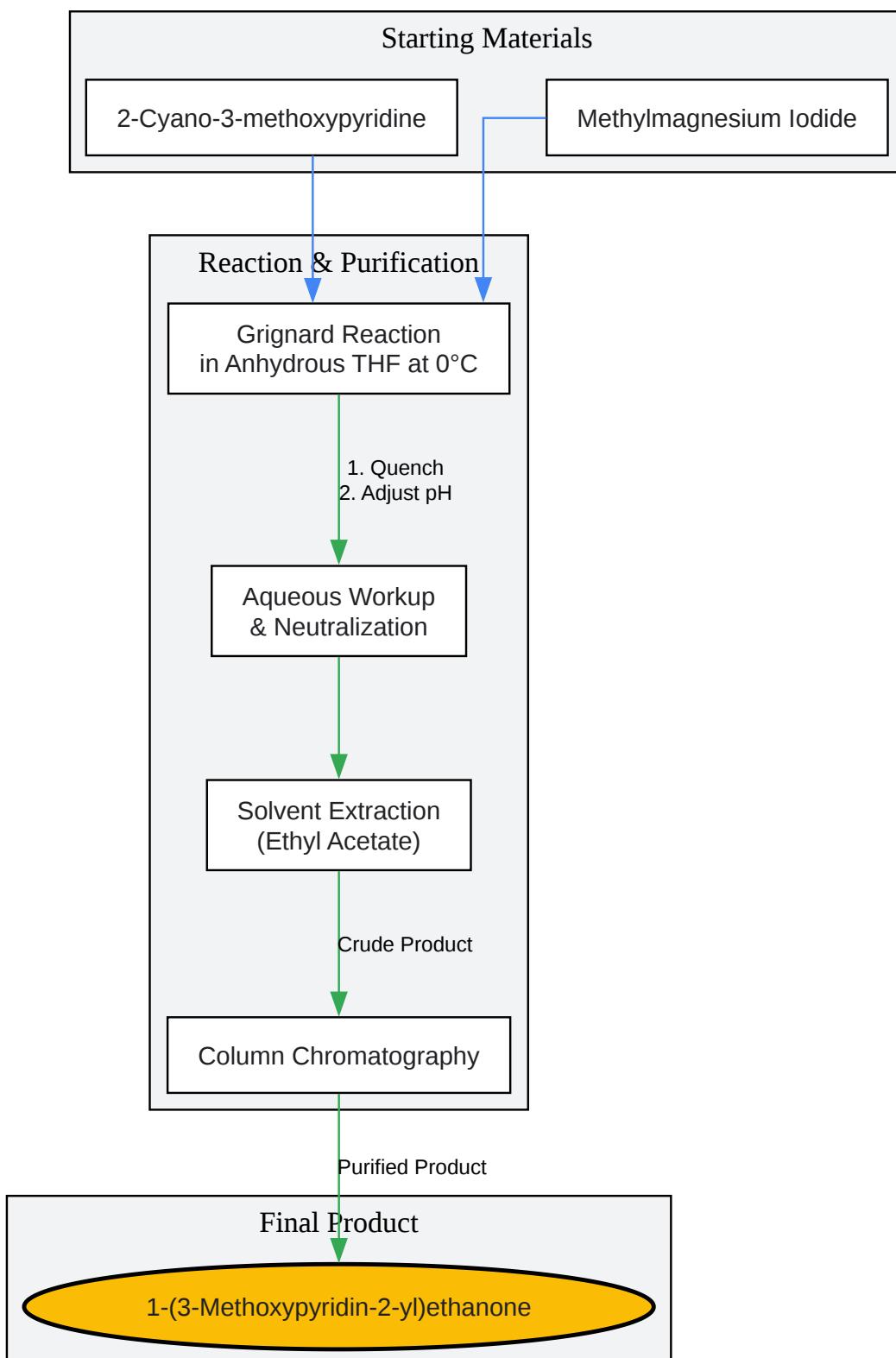
- Reaction Setup: Under a nitrogen atmosphere, dissolve 2-cyano-3-methoxypyridine (1.0 equivalent, e.g., 0.88 g, 6.5 mmol) in anhydrous THF (e.g., 20 mL) in a three-neck flask equipped with a magnetic stirrer.
- Grignard Addition: Cool the reaction mixture to 0 °C using an ice bath. Slowly add a 3 M solution of methylmagnesium iodide in THF (2.0 equivalents, e.g., 4.3 mL, 12.8 mmol) dropwise via a dropping funnel, ensuring the temperature remains at 0 °C.
- Reaction Progression: Stir the reaction mixture at 0 °C for 2 hours. Monitor the reaction's progress using Thin Layer Chromatography (TLC).
- Quenching: After the reaction is complete, slowly add deionized water (e.g., 50 mL) at 0 °C to quench the reaction.
- Neutralization and Extraction: Adjust the pH of the solution to 7 using 2 N HCl. Transfer the mixture to a separatory funnel and extract the aqueous layer with ethyl acetate (3 x 50 mL).

- Drying and Concentration: Combine the organic layers and dry over anhydrous sodium sulfate. Filter the mixture and concentrate the solvent under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by silica gel column chromatography using a hexane/ethyl acetate gradient (0-100%) as the eluent. This will yield **1-(3-methoxypyridin-2-yl)ethanone** as a colorless oil (e.g., 0.79 g, 79% yield).[3]
- Characterization: Confirm the structure of the final product using  $^1\text{H-NMR}$  and mass spectrometry.

## Visualizations

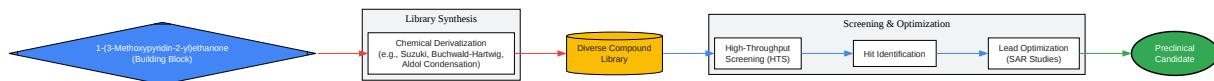
### Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **1-(3-Methoxypyridin-2-yl)ethanone**.

[Click to download full resolution via product page](#)**Synthesis of 1-(3-Methoxypyridin-2-yl)ethanone.**

## Role in Drug Discovery

This compound is a key intermediate. The pyridine core is a privileged scaffold in medicinal chemistry. The ketone and methoxy groups provide reactive handles for further chemical modifications, enabling the generation of a library of diverse analogs for biological screening.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [calpaclab.com](http://calpaclab.com) [calpaclab.com]
- 2. 1-(3-Methoxypyridin-2-yl)ethanone - CAS:379227-03-9 - Sunway Pharm Ltd [3wpharm.com]
- 3. 1-(3-METHOXYPYRIDIN-2-YL)ETHANONE | 379227-03-9 [m.chemicalbook.com]
- 4. 379227-03-9|1-(3-Methoxypyridin-2-yl)ethanone|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [1-(3-Methoxypyridin-2-yl)ethanone CAS number and properties]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1321859#1-3-methoxypyridin-2-yl-ethanone-cas-number-and-properties>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)